Molecular Architecture and Analytical Characterization of 4-Ethoxybutane-1-thiol: A Technical Guide

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Compound of Interest	
Compound Name:	*4-ethoxybutane-1-thiol*
CAS No.:	*1505614-03-8*
Cat. No.:	*B6237811*

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Executive Overview

In the fields of surface chemistry, materials science, and targeted drug delivery, heterobifunctional organosulfur compounds serve as critical building blocks. **4-Ethoxybutane-1-thiol** (CAS No. 1505614-03-8) is a specialized aliphatic thiol characterized by a terminal sulfhydryl group and an ether (ethoxy) linkage separated by a four-carbon alkyl spacer. This unique structural motif balances hydrophobicity with localized polarity, making it an ideal candidate for tuning the interfacial properties of Self-Assembled Monolayers (SAMs) on noble metal substrates.

This whitepaper provides an authoritative analysis of the molecular weight, analytical verification methodologies, and applied surface chemistry protocols for **4-ethoxybutane-1-thiol**, designed for researchers requiring high-fidelity physicochemical data.

Physicochemical Profiling and Molecular Weight

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The utility of **4-ethoxybutane-1-thiol** in precision applications—such as calculating the exact molarity required for monolayer saturation—relies entirely on an accurate understanding of its molecular weight and spatial footprint.

Quantitative Data Summary

The fundamental physicochemical properties of **4-ethoxybutane-1-thiol** are summarized in the table below, establishing the baseline metrics required for stoichiometric calculations and analytical detection[1].

Property	Value	Scientific Significance
IUPAC Name	4-ethoxybutane-1-thiol	Standardized nomenclature defining the C4 chain with terminal -SH and -O-CH2CH3 groups.
Molecular Formula	$C_6H_{14}OS$	Dictates the theoretical isotopic distribution in mass spectrometry[1].
Average Molecular Weight	134.24 g/mol	Utilized for standard macroscopic molarity and yield calculations[1].
Monoisotopic Mass	134.0765 Da	Critical for high-resolution mass spectrometry (HRMS) peak identification.
CAS Registry Number	1505614-03-8	Unique numerical identifier for chemical database retrieval[1].

Theoretical Calculation Causality

The average molecular weight of 134.24 g/mol is not an arbitrary figure; it is derived from the standard atomic weights of its constituent elements, which account for the natural terrestrial abundance of isotopes. The calculation is foundational for preparing precise millimolar solutions:

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- Carbon (C): 6 atoms × 12.011 u = 72.066 u
- Hydrogen (H): 14 atoms × 1.008 u = 14.112 u
- Oxygen (O): 1 atom × 15.999 u = 15.999 u
- Sulfur (S): 1 atom × 32.065 u = 32.065 u
- Total System Mass: 72.066 + 14.112 + 15.999 + 32.065 = 134.242 g/mol

When executing highly sensitive analytical techniques, researchers must pivot from the average molecular weight to the monoisotopic mass (134.0765 Da), which calculates the mass using only the primary isotopes (^{12}C, ^{1}H, ^{16}O, ^{32}S). This distinction is the causal reason why a high-resolution mass spectrometer will detect the primary molecular ion at m/z 134.07, rather than 134.24.

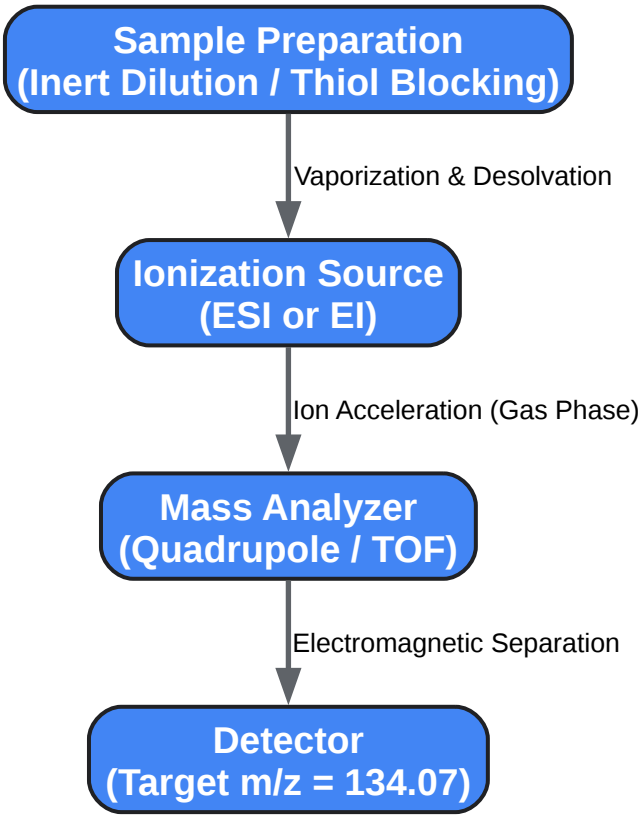
Analytical Verification via Mass Spectrometry

To confirm the purity and structural integrity of synthesized or commercially procured **4-ethoxybutane-1-thiol**, Mass Spectrometry (MS) is the gold standard[2]. Because thiols are prone to oxidative dimerization into disulfides (R-S-S-R) upon exposure to atmospheric oxygen, the analytical workflow must be carefully controlled.

Mechanistic Workflow of MS Analysis

The following diagram illustrates the logical progression of sample ionization and detection, emphasizing the transition from a neutral molecule to a detectable ion.

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Mass spectrometry workflow for determining the monoisotopic mass of **4-ethoxybutane-1-thiol**.

Self-Validating Protocol: HRMS Determination of 4-Ethoxybutane-1-thiol

This protocol utilizes Electrospray Ionization (ESI) in positive ion mode. It is designed as a self-validating system: the presence of the exact mass confirms the molecule, while the isotopic pattern validates the chemical formula.

- Sample Preparation (Causality: Oxidation Prevention):
  - Prepare a 10 µM solution of **4-ethoxybutane-1-thiol** in LC-MS grade methanol.
  - Expert Insight: Perform the dilution in a nitrogen-purged glovebox. Thiols rapidly oxidize to disulfides (MW ~266.4 Da) in the presence of trace metals and oxygen. Using degassed solvents prevents this artifact[2].

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- Ionization (Causality: Protonation):
  - Add 0.1% Formic Acid to the mobile phase. The acidic environment forces the protonation of the ether oxygen, generating the $[M+H]^+$ adduct.
- Data Acquisition:
  - Inject the sample into the ESI-HRMS (e.g., Q-TOF). Scan the m/z range of 50 to 300.
- System Validation (The Self-Check):
  - Locate the base peak at m/z 135.084 (which is 134.0765 Da + 1.0078 Da for the proton).
  - Examine the M+2 peak. Because natural sulfur contains ~4.2% ^{34}S, the spectrum must show a distinct isotopic peak at m/z 137.08 at approximately 4.5% the intensity of the base peak. If this M+2 signature is missing, the detected mass is an isobaric contaminant, not a sulfur-bearing molecule.

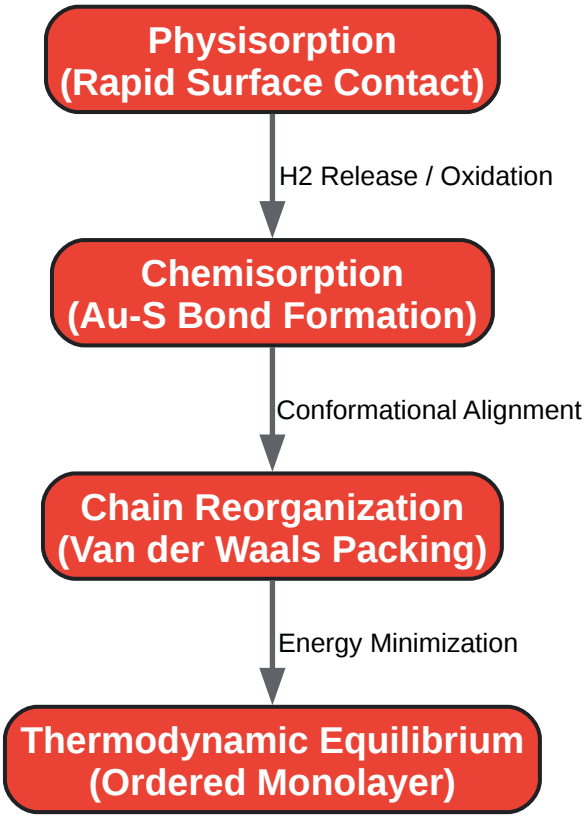
Applied Surface Chemistry: Self-Assembled Monolayers (SAMs)

The primary application for a molecule with the exact molecular weight and structure of **4-ethoxybutane-1-thiol** is the functionalization of noble metal surfaces, particularly gold (Au).

The Thermodynamics of Self-Assembly

When exposed to a gold substrate, the terminal thiol group undergoes an oxidative addition reaction, shedding its hydrogen atom to form a semi-covalent Gold-Thiolate (Au-S) bond with a bond strength of approximately 45 kcal/mol[3]. Following chemisorption, the four-carbon alkyl chains undergo van der Waals packing, while the terminal ethoxy groups orient toward the interface, dictating the surface's wettability and chemical reactivity.

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Mechanistic pathway of **4-ethoxybutane-1-thiol** self-assembly on a gold substrate.

Self-Validating Protocol: SAM Preparation on Gold

This methodology ensures the creation of a highly ordered, defect-free monolayer. The protocol incorporates electrochemical validation to prove the physical presence of the SAM[3][4].

- Substrate Cleaning (Causality: Maximizing Reactive Sites):
  - Immerse the gold-coated substrate in freshly prepared Piranha solution (3:1 concentrated H_2SO_4 : 30% H_2O_2) for 10 minutes. (Warning: Piranha is highly reactive and explosive in contact with organics).
  - Expert Insight: This removes all adventitious carbon. A thiol cannot displace heavy organic contamination; bare gold atoms are strictly required for the Au-S bond formation[4].
  - Rinse copiously with ultra-pure water, then absolute ethanol.

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- Monolayer Assembly (Causality: Kinetic vs. Thermodynamic Control):
  - Prepare a 1.0 mM solution of **4-ethoxybutane-1-thiol** in 200-proof absolute ethanol[3][4]. (Calculation: 13.42 mg of thiol per 100 mL of ethanol, based on the 134.24 g/mol molecular weight).
  - Immerse the clean gold substrate into the solution. Backfill the container with dry nitrogen gas and seal it[4].
  - Incubate in the dark at room temperature for 24 to 48 hours. Why 48 hours? While initial chemisorption occurs in milliseconds, the lateral diffusion and van der Waals packing required to eliminate pinhole defects take hours to reach the thermodynamic minimum[3].
- Post-Assembly Processing:
  - Remove the substrate, rinse sequentially with ethanol and ultra-pure water to remove physisorbed (unbound) multilayers, and dry under a gentle stream of N_2[4].
- System Validation (The Self-Check):
  - Cyclic Voltammetry (CV): Submerge the SAM-coated gold electrode in an aqueous solution of 1 mM $K_3[Fe(CN)_6]$ with 0.1 M KCl. Run a cyclic voltammogram.
  - Validation logic: A bare gold electrode will show sharp redox peaks. A successfully assembled **4-ethoxybutane-1-thiol** SAM acts as a dielectric barrier; the redox peaks will be completely suppressed (flattened), proving the monolayer is dense, defect-free, and accurately assembled.

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